

In-Depth Technical Guide: Trihydro(tetrahydrofuran)boron-d3

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Compound of Interest

Compound Name: Trihydro(tetrahydrofuran)boron-d3

CAS No.: 96220-57-4

Cat. No.: B15555618

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Trihydro(tetrahydrofuran)boron-d3**, a deuterated form of the borane tetrahydrofuran complex. This document is intended for an audience of researchers, scientists, and professionals in drug development who utilize isotopically labeled compounds in their work.

Core Quantitative Data

The key physicochemical properties of **Trihydro(tetrahydrofuran)boron-d3** are summarized in the table below for easy reference and comparison.

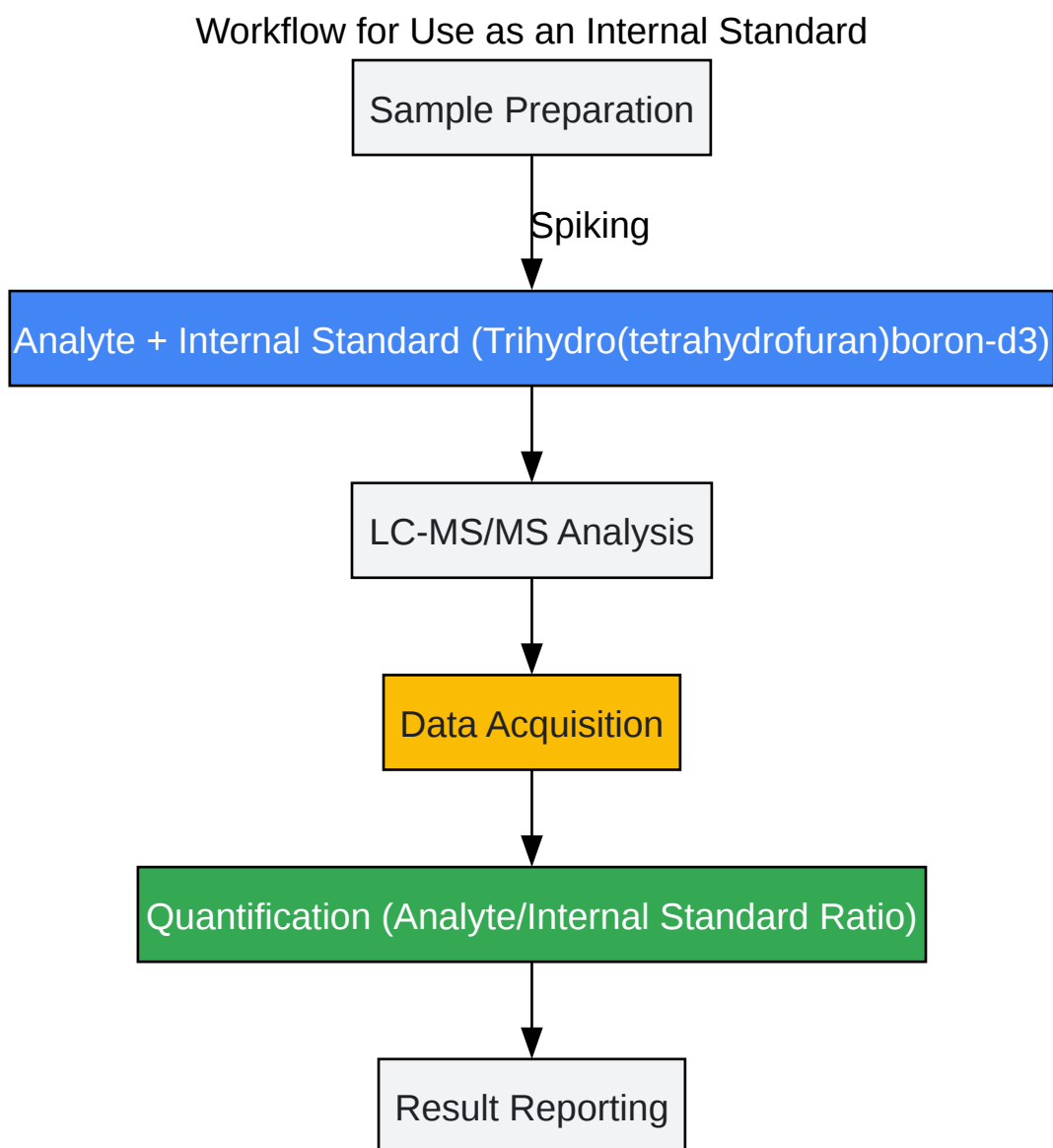
Property	Value	References
Molecular Weight	88.96 g/mol	[1][2][3]
Exact Mass	89.109	[1]
Molecular Formula	BD3·THF	[1][4]
CAS Number	96220-57-4	[1][2][3][4]
Appearance	Typically a solid at room temperature or a colorless liquid.	[1][5][6]
Density	0.89 g/mL	[4]
Boiling Point	65-67 °C	[4][6]
Melting Point	-108 °C	[4]
Flash Point	-17 °C	[4]

Applications in Research and Development

Trihydro(tetrahydrofuran)boron-d3 serves as the deuterium-labeled counterpart to Trihydro(tetrahydrofuran)boron.[1][2][4] The incorporation of stable heavy isotopes like deuterium is a common practice in the drug development process, primarily for use as tracers in quantitative analysis.[1][2][7] Deuteration can potentially influence the pharmacokinetic and metabolic profiles of pharmaceutical compounds.[1][2][7] This specific compound can be employed as a tracer or as an internal standard for quantitative analyses using techniques such as NMR, GC-MS, or LC-MS.[2][7]

Experimental Workflow: Use as an Internal Standard

The following diagram illustrates a generalized workflow for the application of **Trihydro(tetrahydrofuran)boron-d3** as an internal standard in a quantitative analysis, such as LC-MS.



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Caption: A generalized workflow for using **Trihydro(tetrahydrofuran)boron-d3** as an internal standard.

Experimental Protocols

While specific experimental protocols are highly dependent on the application, a general procedure for preparing a solution for in vivo administration is provided below for reference. These are general formulations and have not been independently validated.^[1]

Preparation of an Injection Formulation (Example)

This protocol outlines the preparation of a common vehicle for substances with low water solubility.

Materials:

- Dimethyl sulfoxide (DMSO)
- Tween 80
- Saline (0.9% sodium chloride in ddH₂O)
- **Trihydro(tetrahydrofuran)boron-d3**

Procedure:

- Prepare a stock solution of **Trihydro(tetrahydrofuran)boron-d3** in DMSO. The concentration will depend on the desired final concentration.
- To formulate the injection solution, combine the components in the following ratio: 10% DMSO stock solution, 5% Tween 80, and 85% saline.
- For example, to prepare 1 mL of the final formulation, carefully add 100 µL of the DMSO stock solution to 50 µL of Tween 80.
- Mix thoroughly.
- Add 850 µL of saline to the mixture and mix until a clear solution is obtained.

Note: It is crucial to test the solubility and stability of the compound in the chosen formulation with a small amount of the product before preparing a larger batch.[\[1\]](#)

Safety and Handling

Trihydro(tetrahydrofuran)boron and its deuterated form are highly flammable and react violently with water.[\[5\]](#)[\[6\]](#) It is imperative to handle this compound under an inert atmosphere and store it under refrigerated conditions (-5°C to 5°C), protected from light.[\[3\]](#) Always consult the Safety Data Sheet (SDS) for complete safety and handling information.

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References

- 1. Trihydro(tetrahydrofuran)boron-d3 ((T-4)-Trihydro-d3-(tetrahydrofuran)boron; Hydride-d, boron complex; Trideuterio(tetrahydrofuran)boron; Trideutero borane-tetrahydrofuran complex) | Isotope-Labeled Compounds | 96220-57-4 | Invivochem [invivochem.com]
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- 3. Borane-d₃ (D, 98%) (1 molar in THF) + 0.005M NaBD₄ - Cambridge Isotope Laboratories, DLM-1315-0.25 [isotope.com]
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